

Essential Safety and Operational Guide for 2-Hydroxy-5-methoxybenzaldehyde

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Compound of Interest

Compound Name:	2-Hydroxy-5-methoxybenzaldehyde
Cat. No.:	B1199172

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for **2-Hydroxy-5-methoxybenzaldehyde** (CAS No. 672-13-9), also known as 5-Methoxysalicylaldehyde.

Hazard Summary and Personal Protective Equipment

2-Hydroxy-5-methoxybenzaldehyde is classified as hazardous, causing skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#) Adherence to strict safety protocols is crucial to mitigate these risks.

Hazard Classification:

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure); Respiratory system	Category 3

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields conforming to EN166 or OSHA's 29 CFR 1910.133. [1][3] A face shield may be required for splash hazards.[4]	To prevent eye contact which can cause serious irritation.[1]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and clothing to prevent skin exposure.[1][3] A lab coat should be worn.	To prevent skin irritation from direct contact.[1][3]
Respiratory Protection	Use only in a well-ventilated area or outdoors.[1][5] If ventilation is inadequate, a NIOSH/MSHA-approved respirator is necessary.[3]	To avoid inhalation of dust, fumes, or vapors which may cause respiratory tract irritation.[1][3]

Operational and Handling Plan

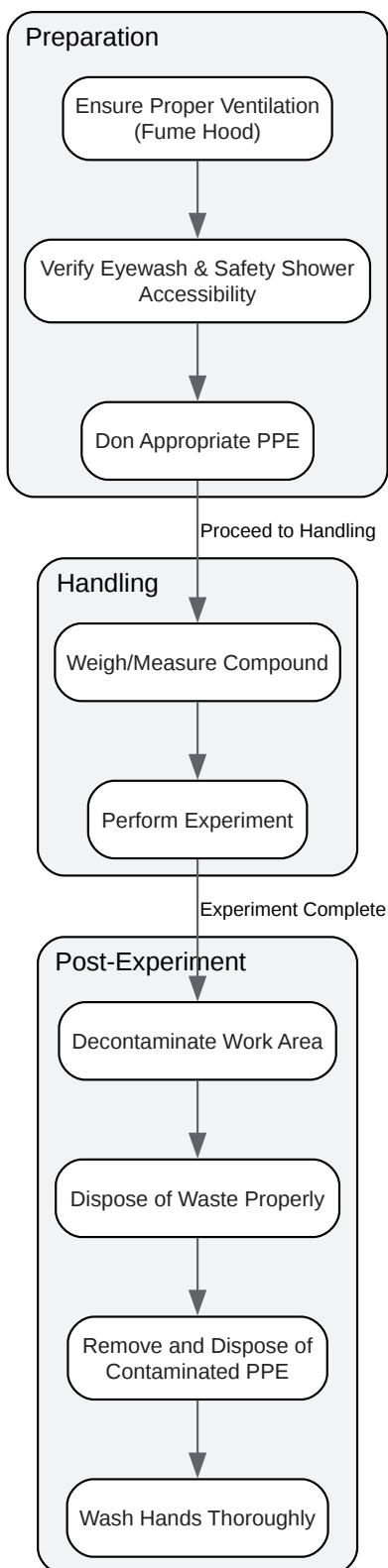
A systematic approach to handling **2-Hydroxy-5-methoxybenzaldehyde** is essential to ensure laboratory safety.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a well-ventilated work area, such as a fume hood.[5]
 - Confirm that an eyewash station and safety shower are readily accessible.[1]
 - Assemble all necessary PPE and ensure it is in good condition.
- Handling the Compound:

- Avoid contact with skin and eyes.[[1](#)]
- Do not breathe in dust, fumes, gas, mist, vapors, or spray.[[1](#)]
- Wash hands and any exposed skin thoroughly after handling.[[1](#)][[5](#)]
- Storage:
 - Keep the container tightly closed.[[1](#)][[3](#)]
 - Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong bases.[[1](#)][[3](#)]

Experimental Workflow Diagram:

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Caption: Workflow for the safe handling of **2-Hydroxy-5-methoxybenzaldehyde**.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First-Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[1][3]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[1][3]
- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1][3]
- Ingestion: Clean mouth with water and get medical attention. Do NOT induce vomiting.[3]

Accidental Release Measures:

- Use personal protective equipment.
- Avoid dust formation.
- Ensure adequate ventilation.
- For small spills, absorb with inert material (e.g., dry sand or earth) and place in a chemical waste container.[3]
- Prevent the product from entering drains.[6]

Disposal Plan

Proper disposal of **2-Hydroxy-5-methoxybenzaldehyde** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Protocol:

- Chemical Waste: Dispose of the chemical and its container at an approved waste disposal plant.[\[1\]](#) Do not mix with other waste.
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE as hazardous waste in accordance with applicable laws and good laboratory practices.[\[6\]](#)
- Empty Containers: Handle uncleaned containers as you would the product itself. Decontaminate empty containers before disposal.[\[7\]](#)

Consult with your institution's environmental health and safety department for specific local and national regulations regarding chemical waste disposal.[\[5\]](#)

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